

Application Notes and Protocols for In Vitro Studies of LIH383

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Compound of Interest

Compound Name: *LIH383*

Cat. No.: *B15609650*

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Introduction

LIH383 is a synthetic octapeptide that acts as a highly potent and selective agonist for the atypical chemokine receptor 3 (ACKR3), also known as CXCR7. Developed by the Luxembourg Institute of Health (LIH), this molecule was initially investigated for its potential in pain relief. Unlike typical G protein-coupled receptors (GPCRs), ACKR3 does not primarily signal through G proteins upon ligand binding. Instead, it functions as a scavenger receptor, particularly for endogenous opioid peptides. By binding to ACKR3, **LIH383** potentiates the effects of endogenous opioids by preventing their sequestration by ACKR3, thereby increasing their availability to bind to classical opioid receptors. This unique mechanism of action makes **LIH383** a valuable tool for studying the opioid system and a potential therapeutic agent for pain and depression.

These application notes provide detailed protocols for the in vitro characterization of **LIH383**, focusing on its binding to ACKR3, its ability to induce β -arrestin recruitment, and its functional effect on opioid peptide scavenging.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for **LIH383** activity from in vitro studies.

Parameter	Value	Cell Line	Assay Type	Reference
EC50 (human ACKR3)	0.61 nM	U87	β -arrestin recruitment	
EC50 (mouse ACKR3)	0.89 nM	U87	β -arrestin recruitment	

Signaling Pathway of LIH383 at ACKR3

LIH383 selectively binds to the atypical chemokine receptor ACKR3. This binding event does not trigger the canonical G protein signaling cascade. Instead, it induces a conformational change in the receptor that promotes the recruitment of intracellular β -arrestin proteins. The formation of the ACKR3-**LIH383**- β -arrestin complex leads to the internalization of the receptor and, importantly, the scavenging of endogenous opioid peptides from the extracellular space. This action reduces the concentration of available opioids that can be cleared by ACKR3, thereby increasing their local concentration to act on classical opioid receptors.

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